

# Technical Guide on the Safe Handling of (2-Bromo-6-nitrophenyl)methanol

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## Compound of Interest

Compound Name: (2-Bromo-6-nitrophenyl)methanol

Cat. No.: B151082

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Disclaimer: This document is an in-depth technical guide compiled from publicly available safety information. A complete, official Safety Data Sheet (SDS) for **(2-Bromo-6-nitrophenyl)methanol** (CAS No: 861106-91-4) was not found. Therefore, this guide is intended for informational purposes for researchers, scientists, and drug development professionals and should be supplemented by a thorough risk assessment by qualified personnel before any handling or use of this chemical.

## Chemical Identification and Physical Properties

**(2-Bromo-6-nitrophenyl)methanol** is an organic compound with a molecular formula of  $C_7H_6BrNO_3$ .<sup>[1]</sup> It is characterized by a phenyl ring substituted with a bromine atom, a nitro group, and a hydroxymethyl group.<sup>[1]</sup> The presence of these functional groups influences its chemical reactivity and potential biological activity.<sup>[1]</sup>

Table 1: Chemical Identification

Identifier	Value
Chemical Name	(2-Bromo-6-nitrophenyl)methanol
CAS Number	861106-91-4
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BrNO <sub>3</sub>
Molecular Weight	232.03 g/mol
Appearance	Pale yellow to light brown solid
Synonyms	2-Bromo-6-nitrobenzyl alcohol

Table 2: Physical and Chemical Properties

Property	Value	Source
Boiling Point	332.6°C at 760 mmHg	[2]
Flash Point	155°C	[2]
Solubility	Soluble in polar solvents	[1]
Storage Temperature	Room temperature	[2]

## Hazard Identification and Classification

Based on available supplier information, **(2-Bromo-6-nitrophenyl)methanol** is classified as harmful. The GHS classification and associated hazard and precautionary statements are summarized below.

Table 3: GHS Hazard Classification

Pictogram	Signal Word	Hazard Statements
GHS07 (Harmful)	Warning	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.

Source:[2]

## Safe Handling and Storage

Given the hazardous nature of this compound, strict adherence to safety protocols is mandatory.

## Personal Protective Equipment (PPE)

A comprehensive range of personal protective equipment should be worn at all times when handling this substance.

Table 4: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles or face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and closed-toe shoes.
Respiratory Protection	Use in a well-ventilated area or with a certified fume hood. If dusts are generated, a NIOSH-approved respirator for dusts is recommended.

## Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust.

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the work area.

## Storage Procedures

- Store in a tightly closed container.
- Keep in a dry and well-ventilated place.
- Store at room temperature.[\[2\]](#)
- Incompatible with strong oxidizing agents.

## First Aid Measures

In case of exposure, immediate medical attention is crucial.

Table 5: First Aid Measures

Exposure Route	First Aid Procedure
Ingestion	If swallowed, rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention immediately.

## Fire-Fighting Measures

While specific fire-fighting data for this compound is limited, general procedures for chemical fires should be followed.

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Hazardous Combustion Products:** Upon combustion, this compound may produce hazardous fumes of carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen bromide gas.
- **Fire-Fighting Instructions:** Wear self-contained breathing apparatus (SCBA) and full protective gear.

## Toxicological Information

Detailed toxicological studies for **(2-Bromo-6-nitrophenyl)methanol** are not readily available in the public domain. The hazard statements indicate that the substance is harmful if swallowed and causes skin, eye, and respiratory irritation. The lack of quantitative data, such as LD50 (lethal dose, 50%) values, necessitates a cautious approach, treating the compound as potentially toxic.

## Experimental Protocols

Specific experimental protocols for the safety and handling of **(2-Bromo-6-nitrophenyl)methanol** are not available. In the absence of such data, it is imperative to conduct a thorough, site-specific risk assessment before commencing any experimental work. This assessment should be based on the known hazards and in accordance with institutional and regulatory guidelines for handling hazardous chemicals.

## Visualization of Safety Workflow

The following diagram illustrates the logical workflow from hazard identification to appropriate response measures based on the GHS classification of **(2-Bromo-6-nitrophenyl)methanol**.

### GHS Hazard Communication Workflow for **(2-Bromo-6-nitrophenyl)methanol**

## Conclusion

**(2-Bromo-6-nitrophenyl)methanol** is a hazardous chemical that requires careful handling to mitigate risks of irritation and harm upon exposure. While a comprehensive safety profile is not publicly available, the existing GHS classification provides a solid foundation for establishing safe laboratory practices. All personnel must be thoroughly trained on the potential hazards and the required safety precautions before working with this compound. It is strongly recommended to consult with institutional safety officers to develop a detailed and specific standard operating procedure (SOP) for the use of **(2-Bromo-6-nitrophenyl)methanol** in any research or development setting.

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## References

- 1. CAS 861106-91-4: (2-bromo-6-nitrophenyl)methanol [cymitquimica.com]
- 2. (2-Bromo-6-nitrophenyl)methanol | 861106-91-4 [sigmaaldrich.com]
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